

Personal protective equipment for handling DL-Glyceraldehyde-13C3

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Compound of Interest

Compound Name: DL-Glyceraldehyde-13C3

Cat. No.: B583801

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Essential Safety and Handling Guide for DL-Glyceraldehyde-13C3

This guide provides immediate, essential safety and logistical information for the handling and disposal of **DL-Glyceraldehyde-13C3**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment (PPE), operational protocols, and proper disposal methods. While **DL-Glyceraldehyde-13C3** is a stable isotope-labeled compound and not radioactive, it should be handled with the same care as its unlabeled counterpart, following standard laboratory safety practices.^{[1][2]}

Personal Protective Equipment (PPE) and Exposure Controls

When handling **DL-Glyceraldehyde-13C3**, it is crucial to use appropriate personal protective equipment to prevent exposure.^{[3][4]} The following table summarizes the recommended PPE and engineering controls.

PPE/Control Category	Item/Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes or airborne particles of the solid compound.[3]
Hand Protection	Nitrile rubber, Neoprene, or other appropriate protective gloves.	Prevents direct skin contact with the compound.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required under normal use conditions with adequate ventilation.	Use a NIOSH-approved respirator if dust is generated or if working in a poorly ventilated area.
Engineering Controls	Work in a well-ventilated area.	Ensures any potential fumes or dust are safely removed from the breathing zone.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.	Prevents accidental ingestion or transfer of the compound.

Operational Plan: Step-by-Step Handling Protocol

Proper handling of **DL-Glyceraldehyde-13C3** is essential for both personal safety and experimental integrity.

1. Preparation and Weighing:

- Ensure the work area, such as a laboratory bench or chemical fume hood, is clean and uncluttered.
- Wear all required PPE as outlined in the table above.

- To minimize dust inhalation, perform weighing of the powdered compound in an area with minimal air currents or within a chemical fume hood.

- Use a clean spatula and weighing paper or a weigh boat.

2. Dissolution:

- Consult the product's technical data sheet for solubility information.
- Add the appropriate solvent to the vial containing the compound.
- Gently swirl or vortex the vial to dissolve the solid. Avoid vigorous shaking.

3. Use in Experiments:

- Handle the solution with care to avoid splashes and spills.
- Keep the vial containing the solution closed when not in use to prevent contamination and evaporation.

Disposal Plan

Proper disposal of **DL-Glyceraldehyde-13C3** and its containers is a critical aspect of laboratory safety and environmental responsibility.

1. Waste Collection:

- All waste materials, including unused compounds and contaminated consumables, should be considered chemical waste.
- Collect waste in a designated, properly labeled, and sealed container.

2. Container Labeling:

- Label the waste container with the full chemical name ("**DL-Glyceraldehyde-13C3**") and any associated hazards.

3. Storage of Waste:

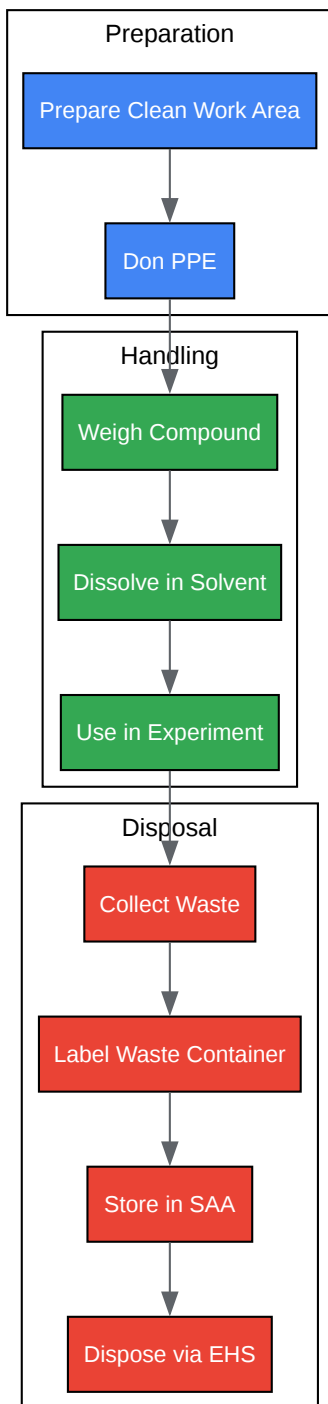
- Store the waste container in a designated satellite accumulation area that is at or near the point of generation and under the control of the laboratory personnel.

4. Disposal Procedure:

- Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) department. Do not dispose of it down the drain or in the regular trash.
- For empty containers to be considered non-hazardous, they must be triple-rinsed with a suitable solvent, and the rinsate must be collected as chemical waste.

Workflow for Safe Handling and Disposal

Workflow for Safe Handling of DL-Glyceraldehyde-13C3

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **DL-Glyceraldehyde-13C3**.

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